

An In-depth Technical Guide to 1,4-Dibromo-2-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dibromo-2-nitrobenzene

Cat. No.: B110544

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-dibromo-2-nitrobenzene**, a key chemical intermediate in various industrial and research applications. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis, summarizes its spectroscopic data, and details critical safety information.

Chemical and Physical Properties

1,4-Dibromo-2-nitrobenzene, also known as 2,5-dibromonitrobenzene, is a crystalline solid at room temperature.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
IUPAC Name	1,4-dibromo-2-nitrobenzene	[2]
Synonyms	2,5-Dibromonitrobenzene	[2]
CAS Number	3460-18-2	[1][2]
Molecular Formula	C ₆ H ₃ Br ₂ NO ₂	[1][2]
Molecular Weight	280.90 g/mol	[2][3]
Appearance	White to cream to yellow crystalline powder	[1][3]
Melting Point	81 - 86 °C (177.8 - 185 °F)	[1][4]
Specific Gravity	2.374	[4]
Purity	≥97.5% (GC)	[1]

Synthesis of 1,4-Dibromo-2-nitrobenzene

The synthesis of **1,4-dibromo-2-nitrobenzene** can be achieved through the nitration of 1,4-dibromobenzene.[5] This electrophilic aromatic substitution reaction introduces a nitro group onto the benzene ring.

Experimental Protocol: Nitration of 1,4-Dibromobenzene

This protocol is based on established nitration procedures for aromatic compounds.

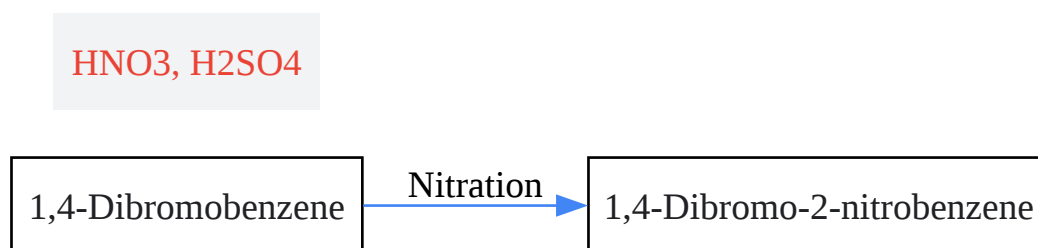
Materials:

- 1,4-dibromobenzene
- Concentrated sulfuric acid (H₂SO₄)
- Concentrated nitric acid (HNO₃)
- Ice
- Distilled water

- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask, carefully add 1,4-dibromobenzene to an excess of concentrated sulfuric acid.
- Cool the mixture in an ice bath to maintain a low temperature.
- Slowly add a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the cooled solution while stirring continuously. The temperature should be carefully monitored and maintained to prevent over-nitration.
- After the addition is complete, allow the reaction mixture to stir at a controlled temperature for a specified period to ensure the completion of the reaction.
- Pour the reaction mixture over crushed ice to precipitate the crude product.
- Collect the solid product by vacuum filtration and wash it thoroughly with cold distilled water to remove any residual acid.
- Purify the crude **1,4-dibromo-2-nitrobenzene** by recrystallization from a suitable solvent, such as ethanol, to yield a purified crystalline product.
- Dry the purified product under vacuum.



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Caption: Synthesis of **1,4-Dibromo-2-nitrobenzene** via nitration.

Spectroscopic Data

The structural confirmation of **1,4-dibromo-2-nitrobenzene** is supported by various spectroscopic techniques.[\[2\]](#)

Spectroscopic Data	Description
¹ H NMR	The proton NMR spectrum provides information about the chemical environment of the hydrogen atoms in the molecule.
FTIR	The Fourier-transform infrared spectrum reveals the presence of characteristic functional groups.
GC-MS	Gas chromatography-mass spectrometry confirms the molecular weight and purity of the compound.
Raman Spectra	Raman spectroscopy offers additional vibrational mode information for structural analysis.

Applications

1,4-Dibromo-2-nitrobenzene is a versatile intermediate in organic synthesis.[\[6\]](#)[\[7\]](#) Its primary applications include:

- **Pharmaceuticals:** It serves as a crucial building block in the synthesis of active pharmaceutical ingredients (APIs).[\[6\]](#)[\[8\]](#)
- **Agrochemicals:** The compound is used in the production of pesticides and herbicides.[\[6\]](#)[\[8\]](#)
- **Dyes:** It is an intermediate in the manufacturing of various dyestuffs.[\[8\]](#)
- **Material Science:** It is utilized in the development of specialty polymers and materials with enhanced properties.[\[7\]](#)

Safety and Handling

1,4-Dibromo-2-nitrobenzene is a hazardous substance and requires careful handling.[\[4\]](#)[\[9\]](#)
[\[10\]](#) The following table summarizes the key safety information.

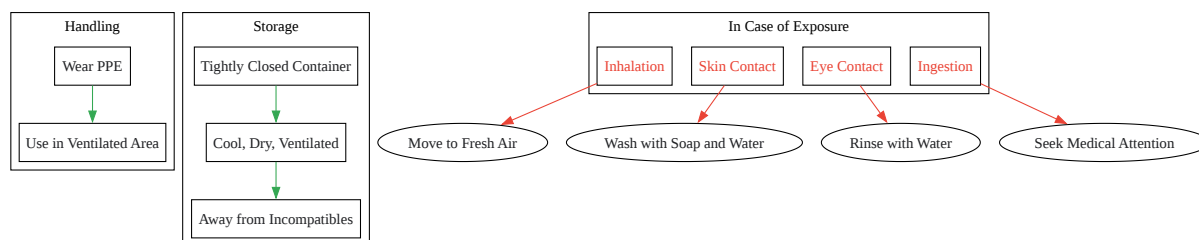
Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	Category 4	Harmful if swallowed. [4] [10]
Acute Toxicity (Dermal)	Category 4	Harmful in contact with skin. [4] [10]
Acute Toxicity (Inhalation)	Category 4	Harmful if inhaled. [4] [10]
Skin Corrosion/Irritation	Category 2	Causes skin irritation. [4] [10]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation. [4] [10]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	May cause respiratory irritation. [4] [10]

Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[10\]](#)
- Use only in a well-ventilated area or under a fume hood.[\[10\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[10\]](#)
- Keep away from strong oxidizing agents and strong bases.[\[4\]](#)

First Aid Measures:

- If inhaled: Move the person to fresh air.[\[4\]](#)[\[10\]](#)
- In case of skin contact: Wash off immediately with plenty of soap and water.[\[4\]](#)[\[10\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes.[\[4\]](#)[\[10\]](#)
- If swallowed: Call a poison center or doctor if you feel unwell.[\[4\]](#)[\[10\]](#)



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Caption: Recommended safety and handling workflow for **1,4-Dibromo-2-nitrobenzene**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,4-Dibromo-2-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110544#iupac-name-for-1-4-dibromo-2-nitrobenzene]

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